

Application Notes and Protocols for IR-895 in Small Animal Imaging

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Compound of Interest

Compound Name: IR-895
CAS No.: 34411-77-3
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Introduction: The Promise of the Near-Infrared Window with IR-895

In the dynamic field of preclinical research, the ability to non-invasively visualize molecular processes within a living organism is paramount. Small animal imaging has emerged as a cornerstone of drug discovery and development, providing critical insights into disease progression, therapeutic efficacy, and pharmacokinetic profiles. Among the various imaging modalities, near-infrared (NIR) fluorescence imaging offers a unique combination of high sensitivity, deep tissue penetration, and low background autofluorescence, making it an invaluable tool for in vivo studies.[1][2]

This guide focuses on **IR-895**, a heptamethine cyanine dye with a maximum absorption at 895 nm, placing it firmly in the advantageous NIR-I window (700-900 nm).[3] The extended polymethine chain of heptamethine dyes is responsible for their long-wavelength absorption

and emission, which is crucial for deep tissue imaging.[4] This document provides a comprehensive overview of **IR-895**, including its physicochemical properties, and detailed protocols for its application in small animal imaging, particularly in the context of cancer research.

Physicochemical Properties of IR-895

A thorough understanding of the properties of a fluorescent probe is essential for designing and interpreting in vivo imaging experiments. While specific experimental data for **IR-895** is limited due to its discontinuation as a commercial product, its properties can be reliably inferred from its chemical structure and data from closely related heptamethine cyanine dyes.

Chemical Structure and Formula:

- Synonym: Dimethyl{4-[1,7,7-tris(4-dimethylaminophenyl)-2,4,6-heptatrienylydene]-2,5-cyclohexadien-1-ylidene}ammonium perchlorate[3]
- Chemical Formula: $C_{39}H_{45}ClN_4O_4$ [3]
- Molecular Weight: 669.25 g/mol [3]

Spectral Properties:

The defining characteristic of **IR-895** is its absorption maximum in the long-wavelength NIR region.

Property	Value	Source
Maximum Absorption (λ_{max})	895 nm	[3]
Estimated Emission Maximum (λ_{em})	~915-925 nm	Inferred from typical Stokes shifts of heptamethine dyes.
Estimated Molar Extinction Coefficient (ϵ)	~200,000 - 270,000 M ⁻¹ cm ⁻¹	Based on data for similar heptamethine cyanine dyes.[5] [6]
Estimated Quantum Yield (Φ)	~0.05 - 0.15	Based on data for similar heptamethine cyanine dyes in aqueous environments.[5][6]

Note on Estimated Values: The emission maximum, molar extinction coefficient, and quantum yield are estimated based on published data for structurally similar heptamethine cyanine dyes. Experimental validation is recommended for precise characterization.

Core Principles of IR-895 Application in Small Animal Imaging

The utility of **IR-895** in small animal imaging stems from several key principles of NIR fluorescence imaging:

- **Deep Tissue Penetration:** Light in the NIR region is less absorbed and scattered by biological tissues, allowing for the visualization of deeper structures compared to visible light.[1]
- **Low Autofluorescence:** Endogenous fluorophores in tissues, which can create significant background noise, are minimally excited in the NIR range, leading to a higher signal-to-background ratio.[1][2]
- **High Sensitivity:** The combination of deep penetration and low background allows for the detection of low concentrations of the fluorescent probe.

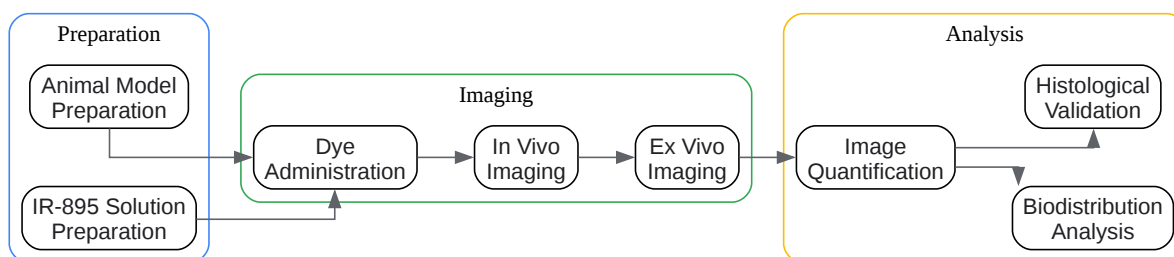
Mechanism of Tumor Accumulation for Heptamethine Cyanine Dyes:

Several studies on heptamethine cyanine dyes, such as IR-783, have shown a tendency for these molecules to preferentially accumulate in tumor tissues without the need for conjugation to a specific targeting ligand.[5][7] This inherent tumor-targeting ability is thought to be mediated by several factors, including:

- **Enhanced Permeability and Retention (EPR) Effect:** The leaky vasculature and poor lymphatic drainage of tumors can lead to the passive accumulation of macromolecules and nanoparticles, and to some extent, smaller molecules like cyanine dyes.
- **Organic Anion-Transporting Polypeptides (OATPs):** Some heptamethine dyes are substrates for OATPs, which are often overexpressed in cancer cells.[7]
- **Mitochondrial Accumulation:** The lipophilic and cationic nature of many cyanine dyes can drive their accumulation in the mitochondria of cancer cells, which often have a higher mitochondrial membrane potential than normal cells.

Experimental Workflow: From Probe Preparation to Image Analysis

The following diagram illustrates the typical workflow for a small animal imaging experiment using **IR-895**.



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Caption: A generalized workflow for in vivo and ex vivo imaging with **IR-895**.

Detailed Protocols

Protocol 1: Preparation of IR-895 for In Vivo Injection

Rationale: Proper solubilization and sterile filtration of the dye are critical for preventing embolism and ensuring accurate dosing. The choice of solvent can impact the dye's aggregation state and subsequent biodistribution.

Materials:

- **IR-895** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Phosphate-buffered saline (PBS), sterile, pH 7.4
- 0.22 µm sterile syringe filters

Procedure:

- Stock Solution Preparation:
 - Carefully weigh the desired amount of **IR-895** powder in a sterile microcentrifuge tube.
 - Add a minimal amount of sterile DMSO to dissolve the powder completely. For example, to prepare a 1 mM stock solution, dissolve 0.67 mg of **IR-895** in 1 mL of DMSO.
 - Vortex briefly to ensure complete dissolution.
 - Note: Due to the potential for aggregation in aqueous solutions, it is recommended to prepare a concentrated stock solution in DMSO and dilute it further in a physiological buffer just before injection.
- Working Solution Preparation (for injection):
 - On the day of the experiment, dilute the **IR-895** stock solution in sterile PBS (pH 7.4) to the desired final concentration. A typical final DMSO concentration in the injected volume should be less than 5% to minimize toxicity.

- For example, to prepare a 100 μ M working solution, dilute 100 μ L of the 1 mM stock solution in 900 μ L of sterile PBS.
- Vortex the working solution gently.
- Sterilization:
 - Draw the final working solution into a sterile syringe.
 - Attach a 0.22 μ m sterile syringe filter to the syringe.
 - Filter the solution into a new sterile tube or directly into the injection syringe. This step is crucial to remove any potential aggregates or microbial contamination.

Protocol 2: In Vivo Fluorescence Imaging of Tumor-Bearing Mice

Rationale: This protocol outlines the steps for non-invasive imaging of tumor progression or regression in response to therapy. The timing of imaging post-injection is critical and should be optimized based on the specific research question and the pharmacokinetic profile of the dye.

Materials:

- Tumor-bearing mice (e.g., subcutaneous or orthotopic xenografts)
- Prepared sterile **IR-895** solution
- Anesthesia (e.g., isoflurane)
- Small animal in vivo imaging system equipped with appropriate NIR filters (Excitation: ~870-890 nm, Emission: ~910-930 nm long pass).
- Animal warming system

Procedure:

- Animal Preparation:

- Anesthetize the mouse using isoflurane (e.g., 2-3% for induction, 1-2% for maintenance).
- Place the anesthetized mouse on the imaging stage of the in vivo imaging system. Ensure the animal is kept warm throughout the procedure using a warming pad.
- Baseline Imaging:
 - Acquire a baseline fluorescence image of the mouse before injecting the dye. This will help to determine the level of background autofluorescence.
- Dye Administration:
 - Administer the sterile **IR-895** solution via intravenous (tail vein) injection. A typical dose for heptamethine cyanine dyes is in the range of 10-50 nmol per mouse.^{[1][7]}
 - The injection volume should typically be around 100-200 µL for a 20-25 g mouse.
- Longitudinal Imaging:
 - Acquire fluorescence images at various time points post-injection (e.g., 1, 4, 8, 24, 48, and 72 hours).^[7]
 - The optimal imaging window will depend on the clearance rate of the dye and the time required for maximal tumor accumulation.
 - For each imaging session, ensure consistent positioning of the animal and imaging parameters (e.g., exposure time, binning, f-stop).
- Image Analysis:
 - Use the imaging system's software to draw regions of interest (ROIs) around the tumor and a contralateral non-tumor area (e.g., muscle) for background correction.
 - Quantify the average fluorescence intensity within the ROIs at each time point.
 - Calculate the tumor-to-background ratio to assess the specificity of dye accumulation.

Protocol 3: Ex Vivo Biodistribution Analysis

Rationale: Ex vivo imaging of dissected organs provides a more sensitive and quantitative assessment of the dye's distribution throughout the body. This is crucial for understanding the pharmacokinetic profile and identifying potential off-target accumulation.

Materials:

- Mice previously imaged in vivo with **IR-895**
- Surgical tools for dissection
- Petri dishes or black surface for organ placement
- In vivo imaging system

Procedure:

- Euthanasia and Dissection:
 - At the final imaging time point, euthanize the mouse according to approved institutional animal care and use committee (IACUC) protocols.
 - Immediately dissect the major organs (e.g., tumor, liver, kidneys, spleen, lungs, heart, muscle, and brain).
 - Rinse the organs briefly in PBS to remove excess blood.
- Ex Vivo Imaging:
 - Arrange the dissected organs on a non-fluorescent black surface within the imaging system.
 - Acquire a fluorescence image of the organs using the same imaging parameters as the in vivo scans.
- Image Analysis and Quantification:
 - Draw ROIs around each organ in the ex vivo image.

- Quantify the average fluorescence intensity for each organ.
- Normalize the fluorescence intensity to the weight of each organ to obtain the percent injected dose per gram of tissue (%ID/g), if a standard curve of the dye was prepared and imaged alongside the organs.

Data Interpretation and Troubleshooting

- High Background Signal: This could be due to an excessively high dose of the dye, imaging too early before clearance from non-target tissues, or improper filter selection.
- Low Tumor Signal: This may indicate poor tumor uptake, rapid clearance of the dye, or suboptimal imaging parameters. Consider optimizing the dose and imaging time points.
- Signal in the Liver and Kidneys: Accumulation in these organs is expected for many NIR dyes as they are the primary routes of clearance.^[7] The kinetics of clearance from these organs is an important aspect of the biodistribution profile.
- Quenching: At high concentrations, cyanine dyes can self-aggregate, leading to fluorescence quenching. Ensure that the injected concentration is within a linear range for fluorescence emission.

Safety and Handling

While specific toxicity data for **IR-895** is not readily available, it is prudent to handle all chemical compounds with care. Based on the safety data for similar compounds, **IR-895** may cause skin and eye irritation.^[3]

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle the powder in a chemical fume hood to avoid inhalation.
- Dispose of waste according to institutional guidelines.

Conclusion and Future Perspectives

IR-895, as a heptamethine cyanine dye with absorption in the long-wavelength NIR region, holds potential for deep-tissue in vivo imaging. While the discontinuation of its commercial supply presents challenges, the principles and protocols outlined in this guide, based on extensive research on similar dyes, provide a robust framework for its application. Future research could focus on synthesizing and characterizing novel analogs of **IR-895** with improved quantum yields, aqueous solubility, and specific targeting capabilities. The continued development of advanced NIR-II probes will further push the boundaries of small animal imaging, enabling researchers to unravel complex biological processes with unprecedented clarity.

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